

# Application Notes and Protocols for Pyrolysis-Gas Chromatography in Source Rock Evaluation

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Petroleum
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## Introduction

Pyrolysis-gas chromatography (Py-GC) is a powerful analytical technique used for the geochemical evaluation of **petroleum** source rocks. It provides crucial information on the hydrocarbon generative potential, the type of organic matter (kerogen), and the thermal maturity of the source rock. This application note details the principles of Py-GC, provides comprehensive experimental protocols for sample preparation and analysis, and presents a framework for data interpretation. The technique involves the thermal cracking of the complex, insoluble organic matter (kerogen) in a rock sample in an inert atmosphere, followed by the separation and detection of the resulting smaller hydrocarbon fragments by gas chromatography. The resulting pyrogram provides a "fingerprint" of the kerogen, allowing for a detailed assessment of its characteristics.

## Principles of Pyrolysis-Gas Chromatography for Source Rock Evaluation

The core of Py-GC lies in the controlled thermal degradation of kerogen. As the sample is rapidly heated to high temperatures (typically 500-800°C), the large, complex kerogen macromolecules break down into a range of smaller, more volatile hydrocarbon molecules.[1] These pyrolysis products are then swept into a gas chromatograph, where they are separated based on their boiling points and affinity for the chromatographic column. A detector, commonly a flame ionization detector (FID) or a mass spectrometer (MS), then quantifies the separated compounds.

The analysis of the resulting chromatogram, or pyrogram, allows for the determination of several key parameters for source rock evaluation:

- **Hydrocarbon Generative Potential:** The total amount of hydrocarbons generated during pyrolysis is a direct measure of the source rock's potential to generate **petroleum**.
- **Kerogen Type:** The distribution of the pyrolysis products provides insights into the type of kerogen present. Different kerogen types, derived from different original organic materials, yield distinct hydrocarbon profiles upon pyrolysis.[2]
- **Thermal Maturity:** The composition of the pyrolysate can be used to assess the thermal maturity of the source rock, indicating whether it is immature, in the oil-generation window, or gas-prone.

## Data Presentation: Quantitative Analysis of Pyrolysis Products

A key aspect of Py-GC in source rock evaluation is the quantitative analysis of the pyrolysis products. The distribution of hydrocarbons across different carbon number ranges is characteristic of the kerogen type and its potential to generate oil or gas.[3] Oil-prone kerogens (Type I and II) tend to produce a wider range of hydrocarbons, including a significant proportion of heavier compounds (C11+).[3] In contrast, gas-prone kerogens (Type III) are characterized by a predominance of lighter hydrocarbons (C1-C6).[3]

Table 1: Typical Hydrocarbon Composition from Py-GC of Different Kerogen Types

Kerogen Type	C1 - C6 (%)	C6 - C11 (%)	C11+ (%)	Predominant Hydrocarbon Type
Type I (Algal/Sapropelic )	10 - 25	20 - 35	40 - 70	Oil-prone (waxy oils)
Type II (Planktonic)	15 - 30	25 - 40	30 - 60	Oil-prone
Type III (Humic)	40 - 70	20 - 35	5 - 25	Gas-prone

Note: These are generalized values and can vary depending on the specific source rock and its maturity.

In addition to the hydrocarbon distribution, specific biomarker ratios can be determined from Py-GC-MS data to provide more detailed information on the depositional environment, organic matter input, and thermal maturity.

Table 2: Key Biomarker Ratios from Py-GC-MS for Source Rock Evaluation

Parameter	Ratio	Interpretation
Pristane/Phytane (Pr/Ph)	<1	Anoxic, typically marine carbonate or hypersaline environments.
1 - 3	Oxic to sub-oxic, often associated with marine shales.	
>3	Terrestrial organic matter input, often in deltaic or paralic environments.	
Methylphenanthrene Index (MPI-1)	Increases with maturity	A measure of thermal maturity based on the relative abundance of methylphenanthrene isomers.
Ts/(Ts+Tm) Hopane Ratio	Increases with maturity	An indicator of thermal maturity based on the relative stability of two hopane isomers.

## Experimental Protocols

This section provides detailed methodologies for the preparation and analysis of source rock samples using Py-GC. Protocols for both whole rock samples and isolated kerogen are presented.

### Sample Preparation

#### 4.1.1. Whole Rock Analysis

Whole rock analysis is a rapid screening method to assess the overall characteristics of a source rock.

- **Sample Grinding:** Grind the rock sample to a fine powder (typically < 100 mesh) to ensure homogeneity.

- **Drying:** Dry the powdered sample in an oven at a low temperature (e.g., 40-60°C) to remove any adsorbed water.
- **Weighing:** Accurately weigh a small amount of the powdered rock (typically 10-100 mg) into a pyrolysis sample cup.[3]

#### 4.1.2. Isolated Kerogen Analysis

Analysis of isolated kerogen provides a more accurate assessment of the organic matter's properties by removing the mineral matrix, which can interfere with the pyrolysis process.

- **Solvent Extraction:** Extract the powdered rock sample with an organic solvent (e.g., dichloromethane/methanol mixture) to remove the soluble bitumen.
- **Demineralization:** Treat the bitumen-free rock with hydrochloric acid (HCl) to remove carbonate minerals and then with hydrofluoric acid (HF) to remove silicate minerals. This should be performed in a well-ventilated fume hood with appropriate personal protective equipment.
- **Washing and Drying:** Wash the resulting kerogen concentrate with distilled water until a neutral pH is achieved, and then dry the isolated kerogen.
- **Weighing:** Accurately weigh a small amount of the dried kerogen (typically 0.5-5 mg) into a pyrolysis sample cup.

## Pyrolysis-Gas Chromatography (Py-GC) Parameters

The following are typical instrumental parameters for Py-GC analysis of source rocks. These may need to be optimized depending on the specific instrument and the nature of the samples.

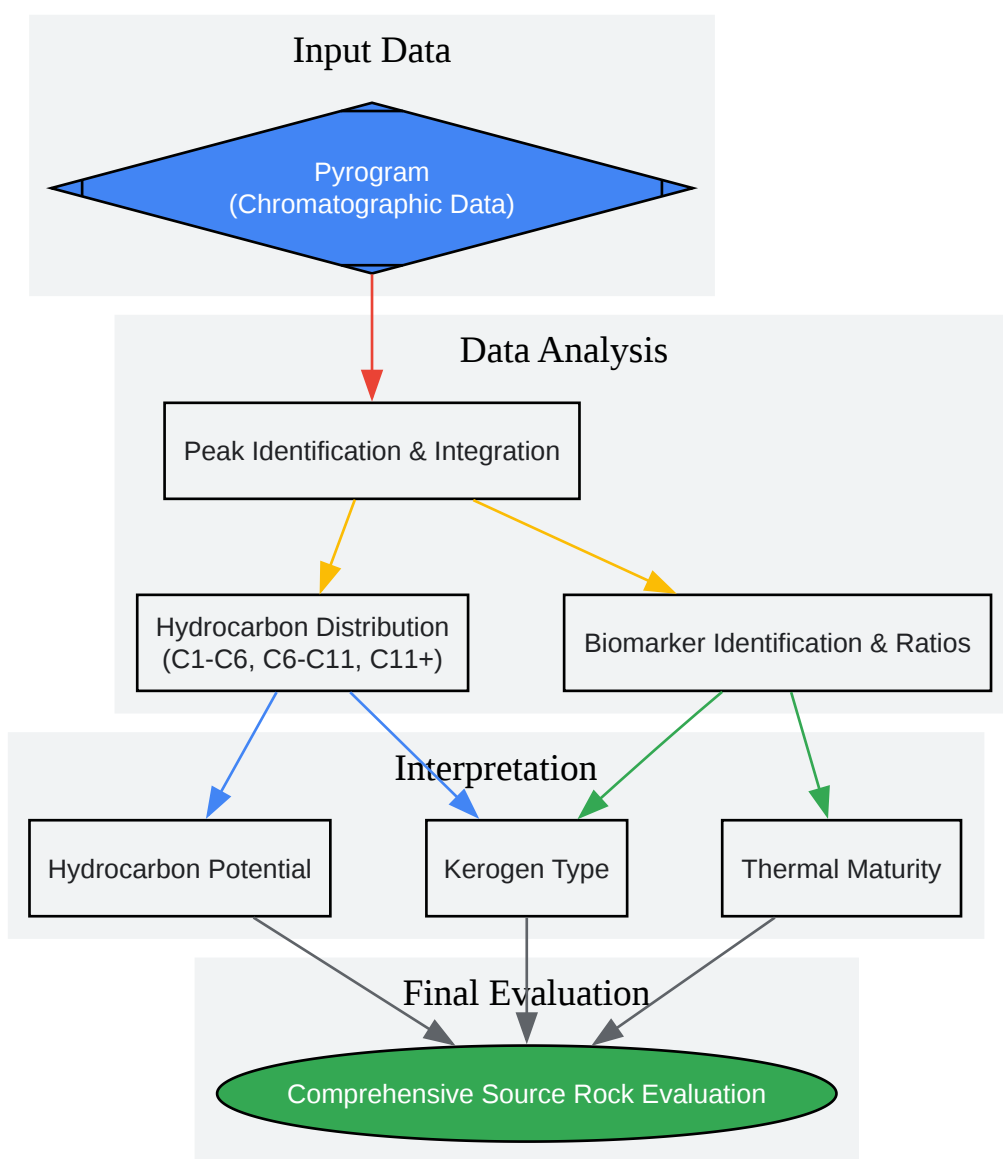
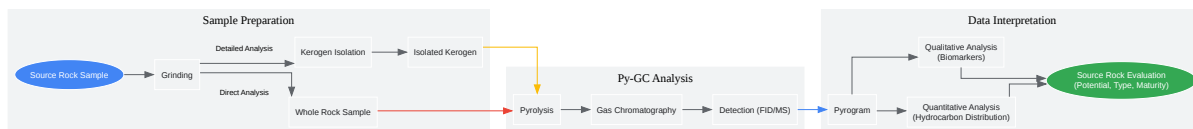
Table 3: Typical Py-GC Instrumental Parameters

Parameter	Setting
Pyrolyzer	
Pyrolysis Temperature	600 - 650°C
Pyrolysis Time	10 - 20 seconds
Interface Temperature	300°C
Gas Chromatograph	
Injector Temperature	300°C
Carrier Gas	Helium
Column	30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5 or equivalent)
Oven Temperature Program	Initial: 40°C (hold 2 min), Ramp: 5°C/min to 320°C (hold 10 min)
Detector (FID)	
Detector Temperature	320°C

## Mandatory Visualizations

## Experimental Workflow

The following diagram illustrates the general workflow for source rock evaluation using Py-GC.



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- [2. Increasing maturity of kerogen type II reflected by alkylbenzene distribution from pyrolysis-gas chromatography-mass spectrometry | U.S. Geological Survey \[usgs.gov\]](#)
- [3. pubs.geoscienceworld.org \[pubs.geoscienceworld.org\]](#)
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